

Pivalylbenzhydrazine discovery and historical research background

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pivalylbenzhydrazine

CAS No.: 306-19-4

Cat. No.: S595131

Get Quote

Compound Profile and Identification

Pivalylbenzhydrazine is an irreversible and non-selective monoamine oxidase inhibitor (MAOI) of the **hydrazine chemical class** [1] [2]. It was formerly used as an antidepressant under several brand names but has since been discontinued from clinical use [1].

The table below summarizes its core chemical and identifying information:

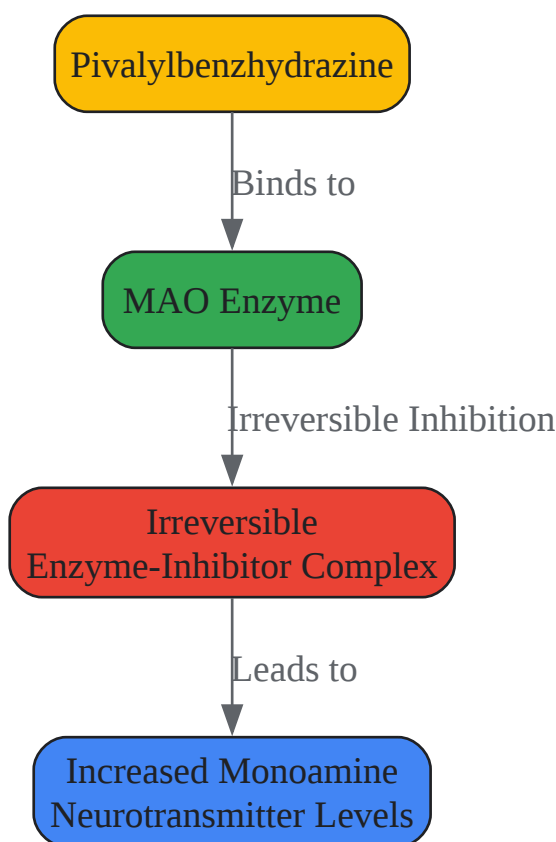
Property	Description
Systematic Name	N'-benzyl-2,2-dimethyl-propanehydrazide [1]
Other Names	Pivhydrazine, Pivazide, Angorvid, Betamezid, Tersavid, Neomarsilid [1] [3] [4]
CAS Number	306-19-4 [1] [3]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O [1] [3]
Molecular Weight	206.28–206.29 g/mol [1] [3]
Status	Discontinued antidepressant; available for research purposes [1] [3]

Mechanism of Action and Pharmacological Function

Pivalylbenzhydrazine functions as a **potent, irreversible monoamine oxidase (MAO) inhibitor** [3]. This mechanism was the basis for its antidepressant effects:

- **Target Enzymes:** It inhibits both MAO-A and MAO-B isoforms, making it a **non-selective MAOI** [1].
- **Irreversible Binding:** The compound forms a stable, covalent bond with the monoamine oxidase enzyme, permanently inactivating it [1]. The body must synthesize new enzyme to restore function.
- **Physiological Effect:** By inhibiting MAO, the compound increases the concentration of monoamine neurotransmitters (such as serotonin, norepinephrine, and dopamine) in the brain, which is the foundational therapeutic effect for the antidepressant class [1].

The following diagram illustrates the core mechanism of this irreversible MAO inhibition:



[Click to download full resolution via product page](#)

Irreversible mechanism of MAO inhibition by **pivalylbenzhydrazine**

Experimental Data and Research Findings

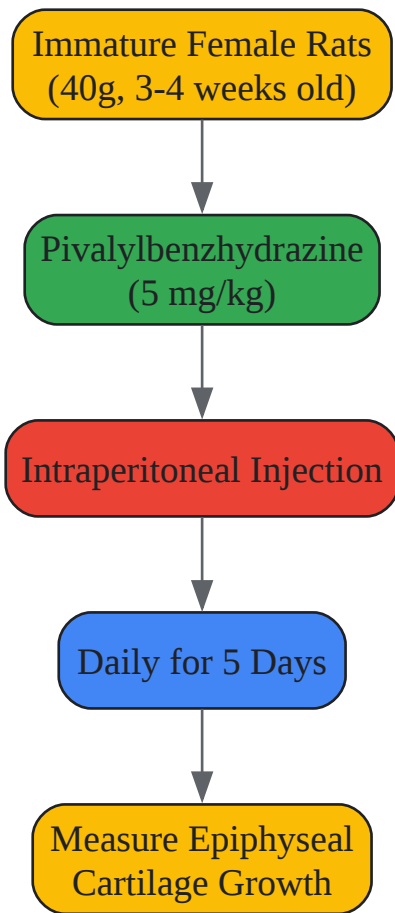
Although clinical use was discontinued, **pivalylbenzhydrazine** has been utilized in scientific research. One key study investigated its effects on cartilage growth [3].

Experimental Protocol for In Vivo Cartilage Growth Study

This detailed methodology is based on a published experiment using an animal model [3].

- **1. Test System:** Immature female rats (3-4 weeks of age, approximately 40 g body weight).
- **2. Test Compound:** **Pivalylbenzhydrazine**.
- **3. Dosage and Formulation:** 5 mg/kg.
- **4. Route of Administration:** Intraperitoneal injection.
- **5. Dosing Schedule:** Administered daily for 5 consecutive days.
- **6. Endpoint Measurement:** Analysis of epiphyseal cartilage growth inhibition.

The workflow of this experimental protocol is summarized in the diagram below:



[Click to download full resolution via product page](#)

Workflow of in vivo experiment on cartilage growth effects

Summary of Quantitative Research Data

The table below consolidates the key experimental findings from the research:

Parameter	Experimental Data
Bioactivity	Potent monoamine oxidase (MAO) inhibitor; decreases cartilage growth in normal rats [3].
Test System	Immature female rats (40 g, 3-4 weeks of age) [3].
Dosage	5 mg/kg [3].

Parameter	Experimental Data
Administration	Intraperitoneal injection, daily for 5 days [3].
Key Finding	Inhibition of epiphyseal cartilage growth [3].

Historical Context and Development

Pivalylbenzhydrazine was developed and used as an antidepressant primarily during the **1960s** [1] [2]. It belonged to a generation of early MAO inhibitors, which provided an alternative to tricyclic antidepressants. However, like many first-generation MAOIs, it was eventually **discontinued** from the market. The discontinuation of such drugs was often related to the discovery of significant side effects, such as the "cheese reaction" (hypertensive crisis from dietary tyramine intake), which led to the development of safer, newer classes of antidepressants.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Pivhydrazine - Wikipedia [en.wikipedia.org]
2. What does pivalylbenzhydrazine mean? [definitions.net]
3. | TargetMol Pivalylbenzhydrazine [targetmol.com]
4. File: Pivalylbenzhydrazine .svg - Wikimedia Commons [commons.wikimedia.org]

To cite this document: Smolecule. [Pivalylbenzhydrazine discovery and historical research background]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b595131#pivalylbenzhydrazine-discovery-and-historical-research-background]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com